

Lachnone A IUPAC name and CAS number

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Compound of Interest

Compound Name: Lachnone A

Cat. No.: B021906

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Lachnone A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lachnone A, a chromone derivative isolated from the filamentous fungus *Lachnum* sp., presents a molecule of interest for further investigation. This document provides a comprehensive technical overview of **Lachnone A**, including its chemical identity, and a summary of its currently understood biological activities. While extensive research on its mechanism of action is still emerging, this guide consolidates the available data to support future research and development efforts.

Chemical Identity

Lachnone A is chemically identified as 3,5-dihydroxy-2,7-dimethylchromen-4-one. Its unique structure, belonging to the chromone class of compounds, forms the basis of its potential biological activities.

Identifier	Value
IUPAC Name	3,5-dihydroxy-2,7-dimethylchromen-4-one[1][2]
CAS Number	903892-99-9[1][2]
Molecular Formula	C ₁₁ H ₁₀ O ₄
Molecular Weight	206.19 g/mol

Biological Activity

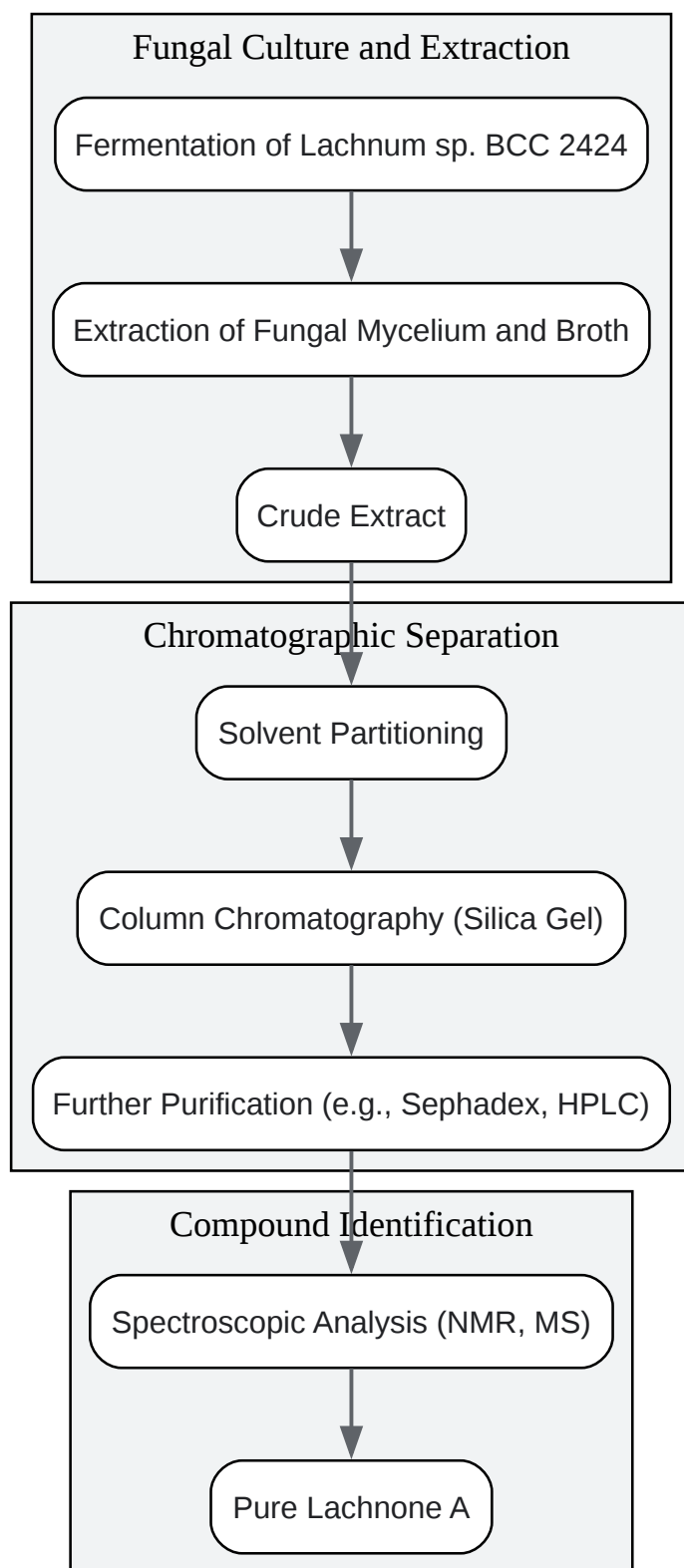
Initial biological screening of **Lachnone A** has revealed weak antibacterial activity. Further extensive investigation into its biological effects is limited in the current body of scientific literature. There are preliminary indications that **Lachnone A** may have the potential to interfere with cellular pathways relevant to cancer, though specific mechanisms and quantitative data on cytotoxicity are not yet thoroughly documented.

Experimental Protocols

The following sections detail the experimental methods for the isolation and initial characterization of **Lachnone A**, as described in the foundational literature.

Isolation of Lachnone A

The isolation of **Lachnone A** was first reported by Rukachaisirikul et al. in 2006 from the filamentous fungus *Lachnum* sp. BCC 2424. The general workflow for this process is outlined below.



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Caption: General workflow for the isolation of **Lachnone A**.

A detailed protocol based on the initial discovery would involve:

- Fermentation: Culturing the fungus *Lachnum* sp. BCC 2424 in a suitable liquid medium to allow for the production of secondary metabolites.
- Extraction: Separating the fungal mycelium from the broth and extracting both with an organic solvent, such as ethyl acetate, to obtain a crude extract.
- Chromatography: Subjecting the crude extract to a series of chromatographic techniques for purification. This typically involves:
 - Solvent Partitioning: To separate compounds based on their polarity.
 - Silica Gel Column Chromatography: To separate fractions based on polarity.
 - Sephadex Column Chromatography: For size-exclusion separation.
 - High-Performance Liquid Chromatography (HPLC): For final purification to yield pure **Lachnone A**.
- Structure Elucidation: Analyzing the purified compound using spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to determine its chemical structure.

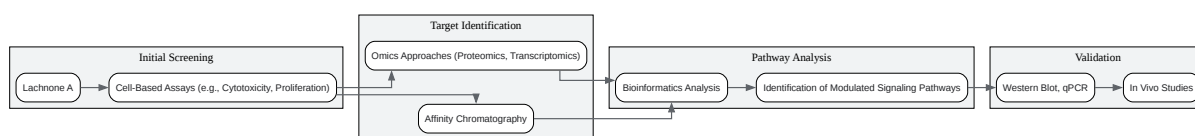
Spectroscopic Data for Lachnone A

The structural confirmation of **Lachnone A** relies on the following key spectroscopic data:

Spectroscopic Data Type	Key Observations
^1H NMR	Signals corresponding to aromatic protons, methyl groups, and hydroxyl groups consistent with the chromone structure.
^{13}C NMR	Resonances for carbonyl carbon, aromatic carbons, and methyl carbons, confirming the carbon skeleton.
Mass Spectrometry (MS)	A molecular ion peak consistent with the molecular formula $\text{C}_{11}\text{H}_{10}\text{O}_4$.

Signaling Pathways and Mechanism of Action

Currently, there is a lack of published research detailing the specific signaling pathways modulated by **Lachnone A**. While some commercial suppliers suggest potential interactions with cancer-related pathways, these claims are not yet substantiated by peer-reviewed experimental data. The diagram below illustrates a hypothetical workflow for investigating the mechanism of action of **Lachnone A**.



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Caption: A proposed workflow for elucidating the mechanism of action of **Lachnone A**.

Future Directions

The limited extent of research on **Lachnone A** presents a clear opportunity for further investigation. Key areas for future research include:

- Comprehensive Biological Screening: Evaluating the activity of **Lachnone A** against a broader range of bacterial and fungal strains, as well as various cancer cell lines.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways affected by **Lachnone A** to understand its biological effects.
- Structure-Activity Relationship (SAR) Studies: Synthesizing analogs of **Lachnone A** to explore how structural modifications impact its biological activity, potentially leading to the development of more potent and selective compounds.

This technical guide serves as a foundational resource for researchers and professionals interested in **Lachnone A**. As new data emerges, this document will be updated to reflect the evolving understanding of this intriguing natural product.

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References

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